

Structural Validation of Cyclohexyl(phenyl)methanamine: A Comparative Analytical Guide

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Compound of Interest

Compound Name: Cyclohexyl(phenyl)methanamine

CAS No.: 23459-35-0

Cat. No.: B1610053

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Executive Summary

The structural validation of **Cyclohexyl(phenyl)methanamine** (CAS: 23459-35-0) presents a specific analytical challenge: distinguishing the target primary amine from its thermodynamically stable secondary amine isomer,

-benzylcyclohexanamine (CAS: 4383-25-9). Both compounds share the molecular formula and nominal mass (189 Da), rendering standard low-resolution mass confirmation insufficient.

This guide provides a definitive protocol for differentiating these isomers using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). By focusing on the mechanistic causality of fragmentation and magnetic anisotropy, this document establishes a self-validating system for structural confirmation.

Structural Analysis & Comparison Strategy

The core validation objective is to confirm the connectivity of the nitrogen atom. The target molecule features a primary amine attached to a chiral methine center, whereas the isomer features a secondary amine bridging a benzyl and a cyclohexyl group.

Feature	Target: Cyclohexyl(phenyl)methan amine	Alternative: -Benzylcyclohexanamine
Structure		
Amine Class	Primary ()	Secondary ()
Chirality	Yes (1 Chiral Center)	No (Achiral)
Key Connectivity	N attached to Methine (CH)	N attached to Methylene (CH) and Methine (CH)

Mass Spectrometry Validation

Mechanistic Fragmentation Principles

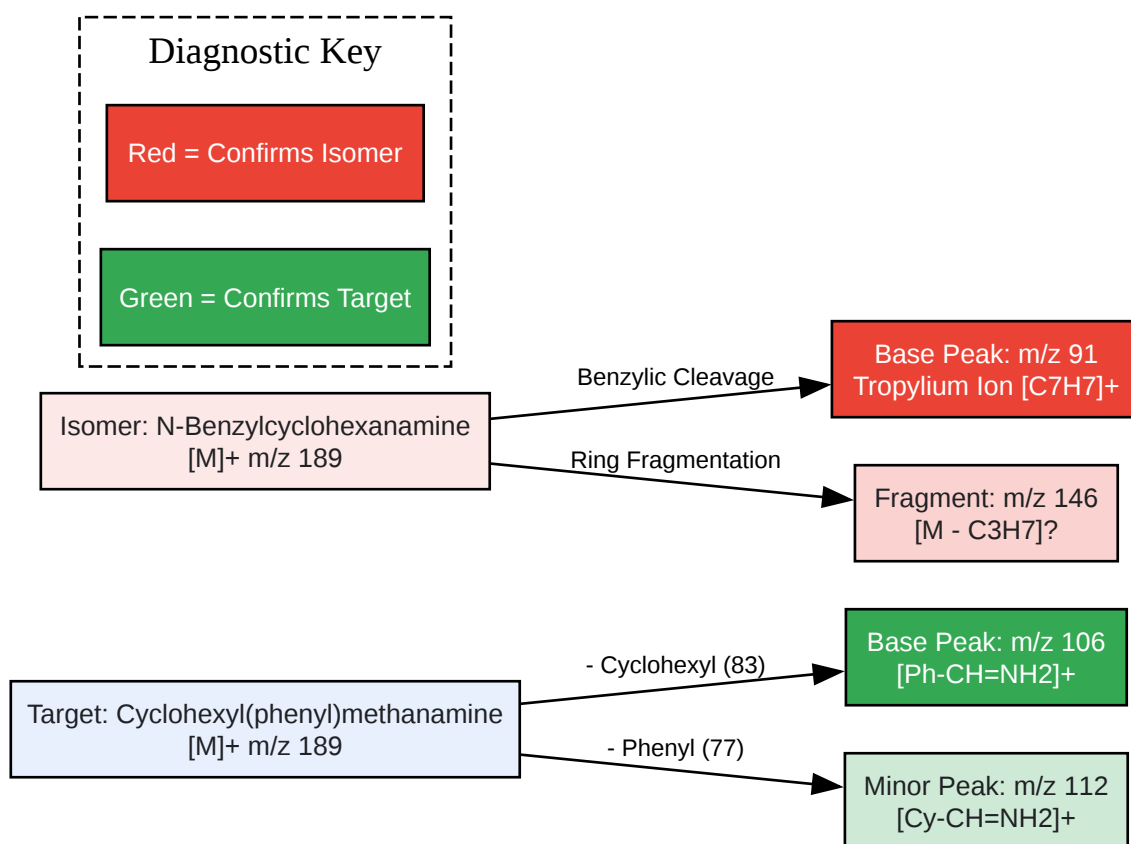
In Electron Ionization (EI) MS, the differentiation relies on

-cleavage rules. The location of the nitrogen atom dictates which bond is most labile.

- Target Mechanism: The radical cation directs cleavage at the -carbon (the methine). The loss of the largest radical is favored.
 - Path A (Major): Loss of the cyclohexyl radical (, mass 83) yields the stabilized iminium ion .
 - Path B (Minor): Loss of the phenyl radical (, mass 77) yields

- Isomer Mechanism: The nitrogen is flanked by a benzyl group and a cyclohexyl group.
 - Path A (Dominant): Benzylic cleavage is energetically favored, generating the stable Tropylium ion (, m/z 91).
 - Path B:
 - cleavage on the cyclohexyl side is less favorable compared to the formation of the tropylium ion.

Fragmentation Pathway Diagram



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Figure 1: Comparative fragmentation pathways. The presence of m/z 106 as the base peak is diagnostic for the target, while m/z 91 confirms the isomer.

Comparative Data Table (EI-MS, 70 eV)

Ion Identity	Target (m/z)	Isomer (m/z)	Diagnostic Interpretation
Molecular Ion	189 (Weak)	189 (Weak)	Non-diagnostic.
Base Peak (100%)	106	91	Primary Differentiator.
-Cleavage Fragment	112 (Moderate)	Not observed	Confirms loss of Phenyl group (Target only).
Tropylium Ion	91 (Minor)	91 (Dominant)	High intensity indicates benzyl group (Isomer).

NMR Spectroscopy Validation

NMR provides the most robust structural proof by directly visualizing the proton environment at the

-carbon.

Experimental Protocol

- Solvent:

(Chloroform-d) is recommended to prevent amine proton exchange broadening often seen in

or

.

- Concentration: ~10 mg/mL.
- Reference: TMS (

0.00 ppm).

H NMR Diagnostic Signals

The "fingerprint" region is between 2.0 and 4.0 ppm.

- The Methine/Methylene Distinction:
 - Target: Contains one methine proton () attached to both rings. This signal appears as a doublet (or doublet of doublets) around 3.6 – 3.8 ppm. Integration = 1H.[\[1\]](#)
 - Isomer: Contains a benzylic methylene () appearing as a singlet at 3.8 ppm (Integration = 2H) AND a distinct cyclohexyl methine () upfield at ~2.4 ppm.
- Amine Protons:
 - Target: Primary amine () integrates to 2H.
 - Isomer: Secondary amine () integrates to 1H.

C NMR Diagnostic Signals

- Target: The methine carbon () appears at ~60-65 ppm.
- Isomer: Two signals near nitrogen: Benzylic (~51 ppm) and Cyclohexyl (~56 ppm).

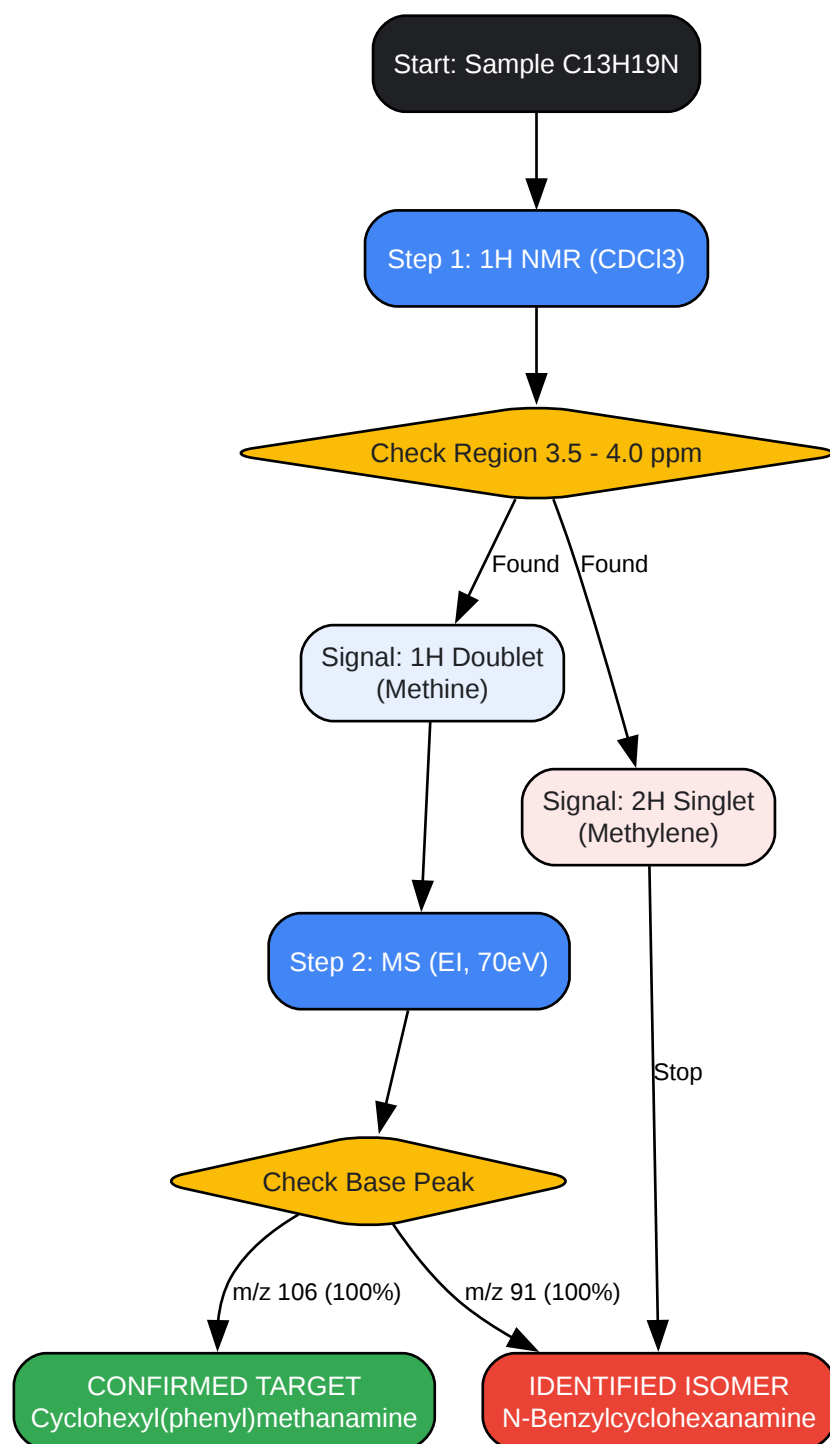
- DEPT-135:
 - Target: Methine peak () points UP.
 - Isomer: Benzylic peak () points DOWN.

Summary of NMR Shifts

Signal Type	Target Chemical Shift (, ppm)	Isomer Chemical Shift (, ppm)
-Proton(s)	3.65 (d, 1H)	3.78 (s, 2H) (Benzylic)
Cyclohexyl -H	Overlaps with ring (1.0-1.8)	2.45 (m, 1H) (Distinct)
Amine Proton(s)	1.60 (br s, 2H)	1.30 (br s, 1H)
-Carbon (C)	64.5 (CH)	51.0 (CH) & 56.5 (CH)

Experimental Workflow Decision Tree

This workflow illustrates the logical steps to validate the synthesized or purchased material.



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Figure 2: Logical decision tree for structural validation. The process prioritizes NMR for connectivity and MS for confirmation.

References

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